

Application Note: Recrystallization of N-(2-hydroxyethyl)aniline Hydrochloride[1]

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Compound of Interest

Compound Name: *Ethanol, 2-anilino-, hydrochloride*

CAS No.: *41210-94-0*

Cat. No.: *B14661080*

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Executive Summary

The purification of N-(2-hydroxyethyl)aniline hydrochloride is critical for its use as an intermediate in dye synthesis and pharmaceutical applications. This protocol details the Solvent/Anti-Solvent Recrystallization method, which offers the highest recovery and purity profile for amino-alcohol salts. We address the specific challenge of "oiling out"—common with hydroxy-functionalized amine salts—and provide a self-validating workflow.

Chemical Profile & Properties[2][3][4][5][6][7][8][9][10][11][12]

Property	Description
Compound Name	N-(2-hydroxyethyl)aniline hydrochloride
CAS (Free Base)	122-98-5
Structure	Ph-NH-CH ₂ -CH ₂ -OH[1] · HCl
Molecular Weight	173.64 g/mol (Salt)
Appearance	White to off-white hygroscopic crystalline solid
Solubility (Hot)	High: Ethanol, Methanol, Water
Solubility (Cold)	Moderate: Ethanol; Low: Isopropanol, Ethyl Acetate
Insoluble	Diethyl Ether, Hexanes, Toluene
Key Impurities	Unreacted Aniline, N,N-bis(2-hydroxyethyl)aniline, Oxidation products (brown tars)

Critical Process Parameters (CPP)

Solvent Selection Logic

The presence of both a phenyl ring (hydrophobic) and a hydroxyethyl/ammonium group (hydrophilic/ionic) creates a "solubility conflict."

- Water: Too soluble; leads to poor recovery and drying difficulties.
- Ethanol (EtOH): Ideal primary solvent. Dissolves the salt effectively when hot.
- Ethyl Acetate (EtOAc) / Diethyl Ether (Et₂O): Ideal anti-solvents. They precipitate the salt while keeping non-polar impurities (like unreacted aniline) in solution.

The "Oiling Out" Risk

Warning: Amino-alcohol salts often separate as a second liquid phase (oil) rather than crystals when cooled too quickly or if the solution is too concentrated.

- Prevention: Use anhydrous solvents. Water promotes oiling.
- Remediation: If oiling occurs, reheat to redissolve, add a small amount of primary solvent (EtOH), and cool very slowly with vigorous stirring.

Detailed Protocol: Solvent/Anti-Solvent Method

Objective: Purify crude N-(2-hydroxyethyl)aniline HCl to >98% purity.

Materials

- Crude Salt: N-(2-hydroxyethyl)aniline hydrochloride.
- Solvent A (Dissolution): Absolute Ethanol (Anhydrous).
- Solvent B (Precipitation): Ethyl Acetate (Preferred) or Diethyl Ether.
- Equipment: Round-bottom flask, reflux condenser, magnetic stirrer, heating mantle, Buchner funnel.

Step-by-Step Procedure

Phase 1: Dissolution

- Place 10.0 g of crude salt into a 100 mL round-bottom flask.
- Add 20 mL of Absolute Ethanol.
- Heat gently to reflux (approx. 78°C) with stirring.
- Observation:
 - If fully dissolved: Proceed to filtration.[2]
 - If solid remains: Add Ethanol in 2 mL increments until dissolved.
 - Note: Do not use excess solvent; we need a near-saturated solution.

Phase 2: Hot Filtration (Removal of Insolubles)

- While keeping the solution near boiling, filter rapidly through a pre-warmed glass funnel with a fluted filter paper (or a sintered glass frit) to remove dust or inorganic salts (e.g., NaCl if generated in situ).
- Collect the filtrate in a clean, warm Erlenmeyer flask.

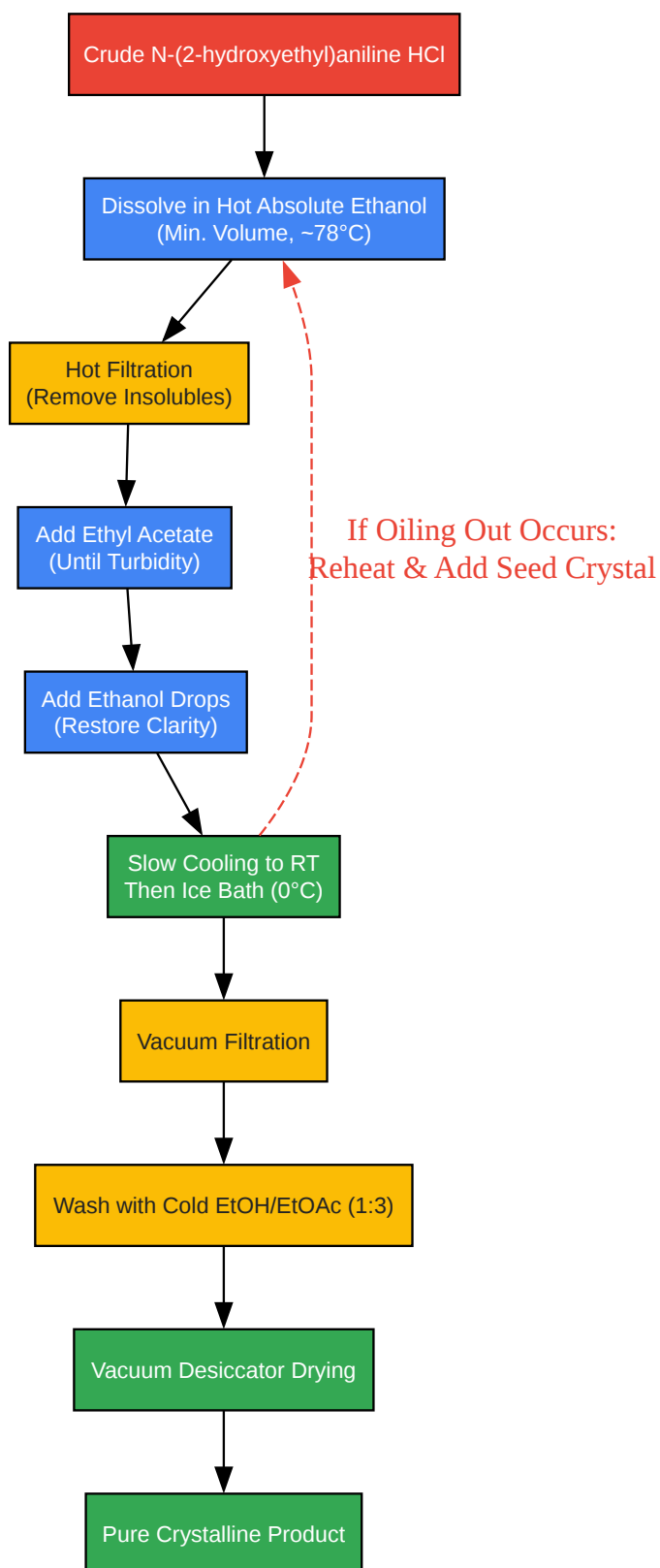
Phase 3: Crystallization (The Critical Step)

- Return the filtrate to the heat source and bring back to a gentle boil.
- Anti-Solvent Addition: Slowly add Ethyl Acetate dropwise through the top of the condenser.
 - Visual Cue: Continue adding until a faint, persistent cloudiness (turbidity) appears and does not disappear upon swirling.
- Add 1-2 mL of Ethanol to just clear the turbidity (making the solution clear again).
- Controlled Cooling:
 - Remove from heat. Place the flask on a cork ring or wood block (insulator).
 - Allow to cool to Room Temperature (RT) undisturbed for 1–2 hours.
 - Mechanism: Slow cooling promotes the growth of pure crystal lattices, excluding impurities.
- Once at RT, transfer the flask to an ice bath (0–4°C) for 30 minutes to maximize yield.

Phase 4: Isolation & Drying

- Filter the cold slurry using vacuum filtration (Buchner funnel).
- Wash: Rinse the filter cake with a cold (0°C) mixture of Ethanol/Ethyl Acetate (1:3 ratio). This washes away the "mother liquor" containing impurities without dissolving the crystals.
- Drying: The product is hygroscopic.[3] Dry in a vacuum desiccator over P₂O₅ or silica gel for 24 hours.
 - Avoid: Oven drying above 60°C, as oxidation may occur.

Process Visualization (Workflow)



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Caption: Workflow for the purification of N-(2-hydroxyethyl)aniline HCl via solvent/anti-solvent recrystallization.

Quality Control & Troubleshooting

Observation	Diagnosis	Corrective Action
Oiling Out (Liquid separates at bottom)	Solution too concentrated or cooled too fast.	Reheat to dissolve.[2] Add 10% more Ethanol. Cool slowly with vigorous stirring. Add a seed crystal at 40°C.
Colored Product (Brown/Yellow)	Oxidation impurities (aniline oligomers).	Perform the dissolution step with Activated Carbon. Stir for 5 mins, then hot filter through Celite.
Low Yield	Too much solvent used.	Concentrate the mother liquor (filtrate) on a rotovap and repeat crystallization (2nd crop).
Melting Point Depression	Wet or impure product.	Ensure product is fully dried in a desiccator. Check MP; sharp range indicates purity.

Self-Validation Check:

- **Melting Point:** Determine the MP of the dried solid. While the free base melts at ~11°C, the HCl salt should melt significantly higher (typically >100°C). A sharp melting range (<2°C) confirms purity.
- **Solubility Check:** Dissolve a small amount in water. It should yield a clear, colorless solution (pH ~4-5). Turbidity indicates unreacted free base or non-polar impurities.

Safety Considerations

- **Aniline Derivatives:** N-(2-hydroxyethyl)aniline is toxic by absorption and inhalation. It can cause methemoglobinemia. Wear nitrile gloves and work in a fume hood.

- Flammability: Ethanol and Ethyl Acetate are highly flammable. Ensure no open flames are present.
- Corrosivity: The hydrochloride salt is acidic. Avoid contact with eyes and skin.[4]

References

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